

Technical Guide: Physicochemical Properties and Synthetic Considerations of 3-Bromo-5-fluorobenzonitrile

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Compound of Interest

Compound Name: *3-Bromo-5-fluorobenzonitrile*

Cat. No.: *B1333829*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the known physicochemical properties of **3-Bromo-5-fluorobenzonitrile**, with a specific focus on its boiling point. It also outlines a general experimental protocol for boiling point determination and a representative synthetic workflow for related compounds, which are crucial for professionals in drug discovery and development.

Physicochemical Data of 3-Bromo-5-fluorobenzonitrile

Quantitative data for **3-Bromo-5-fluorobenzonitrile** is summarized in the table below. This information is essential for understanding the compound's behavior in various experimental and synthetic conditions.

Property	Value	Source
Molecular Formula	C_7H_3BrFN	[1] [2]
Molecular Weight	200.01 g/mol	[1] [2]
Predicted Boiling Point	218.7 ± 20.0 °C	[3]
Melting Point	43 °C	[3]
Predicted Density	1.69 ± 0.1 g/cm ³	[3]
Storage Temperature	Room Temperature (in a dry, sealed container)	[3]
Solubility	Soluble in Methanol	[3]

Experimental Protocol: Boiling Point Determination

While an experimentally verified boiling point for **3-Bromo-5-fluorobenzonitrile** is not readily available in the cited literature, a standard and reliable method for determining the boiling point of a small sample of a liquid organic compound is the Thiele tube method. This technique relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Heat-resistant rubber band or wire for attaching the test tube to the thermometer
- Heating mantle or Bunsen burner
- Mineral oil or other suitable heating bath fluid

- Clamp and stand

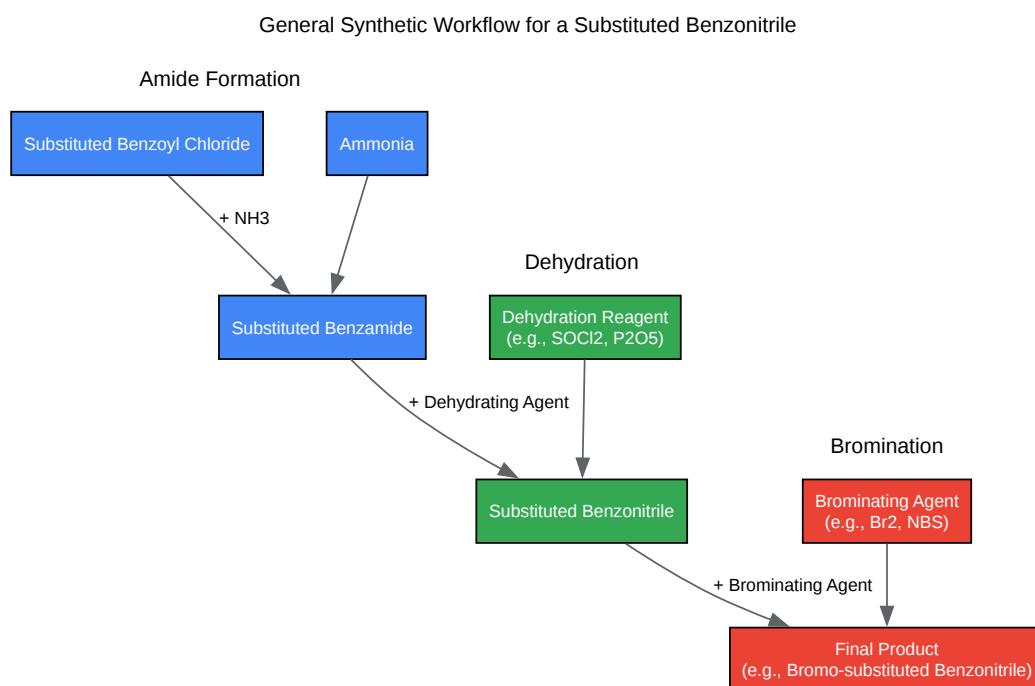
Procedure:

- Sample Preparation: Fill the small test tube to a depth of approximately 1-2 cm with the liquid sample of **3-Bromo-5-fluorobenzonitrile**.
- Capillary Insertion: Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- Assembly: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Thiele Tube Setup: Insert the thermometer and attached test tube assembly into the Thiele tube, ensuring that the sample is immersed in the heating oil. The rubber band should remain above the oil level to prevent it from dissolving or snapping.
- Heating: Gently heat the side arm of the Thiele tube. The design of the tube will ensure uniform heating of the oil via convection currents.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This is due to the expansion of the air trapped inside and the increasing vapor pressure of the sample.
- Boiling Point Identification: Continue heating until a continuous and rapid stream of bubbles is observed. At this point, remove the heat source.
- Reading the Boiling Point: As the apparatus cools, the stream of bubbles will slow down and eventually stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube. Record this temperature.
- Barometric Pressure: Record the atmospheric pressure at the time of the experiment, as boiling points are pressure-dependent.

Synthetic Workflow and Logical Relationships

The synthesis of substituted benzonitriles often involves a multi-step process. While a specific protocol for **3-Bromo-5-fluorobenzonitrile** was not detailed in the provided search results, a

general synthetic pathway for a similar compound, 5-bromo-2-fluorobenzonitrile, can be inferred. This involves the conversion of a substituted benzoyl chloride to a benzamide, followed by dehydration to the benzonitrile, and subsequent bromination.

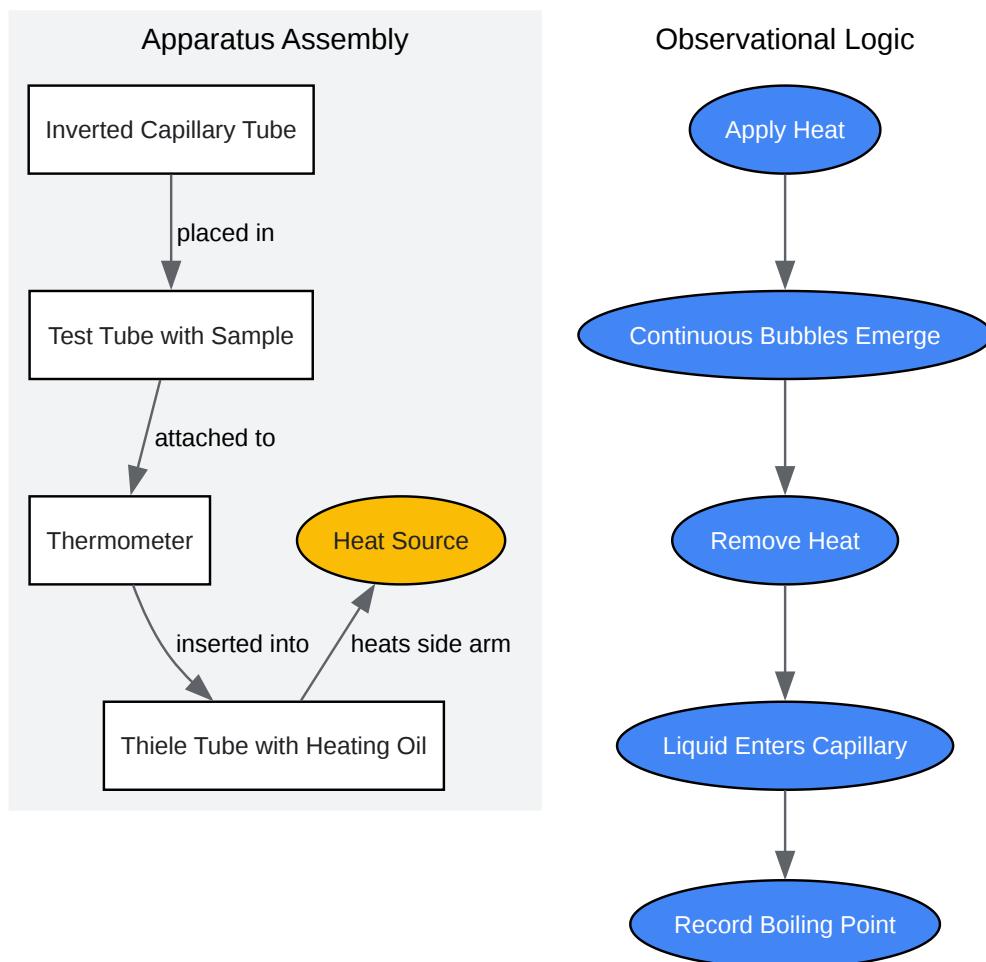


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Caption: A generalized workflow for the synthesis of a bromo-substituted benzonitrile.

The experimental setup for the Thiele tube boiling point determination is a critical visualization for any researcher performing this procedure.

Thiele Tube Boiling Point Determination Setup

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Caption: Logical workflow and setup for boiling point determination using a Thiele tube.

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